

2-Bromo-4-nitroanisole molecular weight and formula

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Compound of Interest

Compound Name: 2-Bromo-4-nitroanisole

Cat. No.: B040242

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In-Depth Technical Guide: 2-Bromo-4-nitroanisole

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **2-Bromo-4-nitroanisole**, a key intermediate in organic synthesis. The information is presented to be easily accessible for research and development purposes.

Physicochemical Properties

The fundamental molecular characteristics of **2-Bromo-4-nitroanisole** are summarized below.

Property	Value	Source
Molecular Formula	C ₇ H ₆ BrNO ₃	[1] [2] [3]
Linear Formula	BrC ₆ H ₃ (NO ₂)OCH ₃	[2] [4]
Molecular Weight	232.03 g/mol	[1] [2] [3] [4]
CAS Number	5197-28-4	[2] [4]
Melting Point	104-106 °C	

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the compound and its fundamental chemical identifiers.

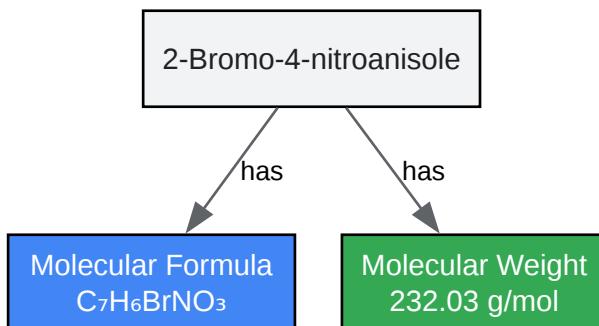


Figure 1. Core Properties of 2-Bromo-4-nitroanisole

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Figure 1. Core Properties of **2-Bromo-4-nitroanisole**

Experimental Protocols

While this document does not contain specific experimental protocols, **2-Bromo-4-nitroanisole** is commonly synthesized from 4-nitroanisole. A general procedure involves the bromination of 4-nitroanisole using a brominating agent such as N-bromosuccinimide (NBS). The reaction progress is typically monitored by techniques like Thin Layer Chromatography (TLC) and Proton Nuclear Magnetic Resonance (¹H NMR).

Applications in Synthesis

2-Bromo-4-nitroanisole serves as a valuable intermediate in the synthesis of more complex molecules. The presence of both bromo and nitro functional groups allows for a variety of chemical transformations, including substitution and coupling reactions. It is particularly useful in the preparation of active pharmaceutical ingredients (APIs) and other fine chemicals. One notable application is its use in the synthesis of 3-Bromo-4-methoxyaniline and its derivatives.

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- To cite this document: BenchChem. [2-Bromo-4-nitroanisole molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b040242#2-bromo-4-nitroanisole-molecular-weight-and-formula]

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